

TDR 32750: A Technical Guide on a Novel Pyrrolone Antimalarial Agent

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Compound of Interest

Compound Name: TDR 32750

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Abstract

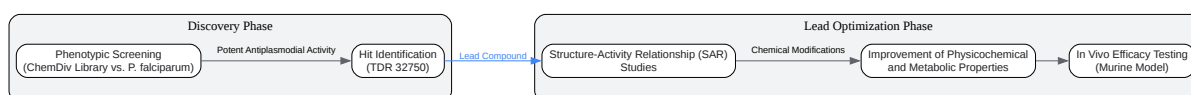
TDR 32750 is a potent antimalarial agent identified through phenotypic screening of a commercial compound library. This technical guide provides a comprehensive overview of the available information on **TDR 32750**, with a focus on its discovery, in vitro activity, and the initial structure-activity relationship (SAR) studies aimed at improving its drug-like properties. As the specific molecular target and mechanism of action of **TDR 32750** have not yet been elucidated, this document will focus on the existing experimental data and the logical workflow of its early-stage development.

Introduction

The emergence and spread of drug-resistant *Plasmodium falciparum* necessitates the discovery and development of new antimalarial agents with novel mechanisms of action. Phenotypic screening, which involves testing compounds for their ability to kill the parasite without prior knowledge of their molecular target, is a valuable strategy for identifying such novel chemotypes. **TDR 32750**, a pyrrolone-class compound, was discovered through a phenotypic screening campaign conducted by the World Health Organisation Programme for Research and Training in Tropical Diseases (WHO-TDR).^{[1][2]} This compound exhibited potent activity against a drug-resistant strain of *P. falciparum* and demonstrated significant efficacy in a murine model of malaria.^{[1][2]}

Discovery and Optimization Workflow

The discovery of **TDR 32750** and its subsequent optimization followed a logical progression from a high-throughput screen to lead optimization. The workflow is characterized by the initial identification of a potent hit, followed by systematic chemical modifications to improve its pharmacological profile.



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References

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- 2. Discovery and structure-activity relationships of pyrrolone antimalarials - PubMed [pubmed.ncbi.nlm.nih.gov]
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